

Technical Guide to the Physical Properties of Diisobutyl Sulfoxide

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Compound of Interest

Compound Name: *Diisobutyl sulfoxide*

Cat. No.: *B1605190*

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Introduction

Diisobutyl sulfoxide (DIBSO) is an organic sulfoxide compound with the chemical formula C8H18OS. While less common than its lower molecular weight analog, dimethyl sulfoxide (DMSO), DIBSO and similar branched-chain sulfoxides are of interest for their potential as solvents, ligands, and synthetic intermediates. The isobutyl groups introduce greater steric hindrance around the sulfinyl functional group compared to linear analogs, which can influence its physical and chemical properties, such as its coordinating ability and solvent characteristics. This guide provides a summary of the known physical properties of **diisobutyl sulfoxide**, along with comparative data for its isomers, and details generalized experimental protocols for their determination.

Core Physical Properties

Quantitative data for **diisobutyl sulfoxide** is limited in publicly available literature. The following table summarizes the available data for **diisobutyl sulfoxide** and provides a comparison with its structural isomers, di-n-butyl sulfoxide and di-tert-butyl sulfoxide, to offer a broader context of the physical properties of C8 sulfoxides.

Property	Diisobutyl Sulfoxide	Di-n-butyl Sulfoxide	Di-tert-butyl Sulfoxide
CAS Number	3085-40-3	2168-93-6	2211-92-9
Molecular Formula	C8H18OS	C8H18OS	C8H18OS
Molecular Weight	162.30 g/mol	162.29 g/mol [1]	162.30 g/mol [2]
Density	0.949 g/cm ³	0.832 g/mL at 25 °C [1] [3]	0.953 g/cm ³ [2]
Melting Point	Not available	31-34 °C [1]	Not available
Boiling Point	263.4 °C at 760 mmHg	250 °C [1] [3]	250.2 °C at 760 mmHg [2]
Flash Point	113.1 °C	121 °C (249.8 °F) [4] [5]	105.1 °C [2]
Dipole Moment	3.90 D	3.99 D [3]	Not available
Solubility in Water	Not available	Slightly soluble [1] [4]	Not available

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **diisobutyl sulfoxide** are not readily available in the scientific literature. Therefore, this section outlines generalized, standard laboratory procedures for determining the key physical properties of a liquid organic compound.

Determination of Melting Point

For organic compounds that are solid at or near room temperature, the melting point can be determined as follows:

- Sample Preparation: A small amount of the solid compound is finely ground into a powder.
- Capillary Tube Loading: The open end of a capillary tube is pressed into the powdered sample, and the tube is tapped gently to pack the solid into the closed end to a height of 2-3 mm.

- Melting Point Apparatus: The loaded capillary tube is placed in a melting point apparatus.
- Heating and Observation: The sample is heated at a steady and slow rate (approximately 1-2 °C per minute) near the expected melting point.
- Data Recording: The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes a clear liquid are recorded as the melting point range.

Determination of Boiling Point

The boiling point of a liquid organic compound can be determined using the following method:

- Apparatus Setup: A small amount of the liquid is placed in a test tube or a distillation flask. A boiling chip is added to ensure smooth boiling. A thermometer is positioned so that the top of the bulb is level with the side arm of the distillation apparatus.
- Heating: The liquid is gently heated.
- Equilibrium and Reading: As the liquid boils, the vapor temperature will rise and then stabilize. The constant temperature at which the liquid and vapor are in equilibrium is recorded as the boiling point. For smaller samples, a Thiele tube apparatus can be used.

Determination of Density

The density of a liquid can be determined using a pycnometer or by direct mass and volume measurements:

- Mass of Empty Container: The mass of a clean, dry graduated cylinder or pycnometer is accurately measured.
- Volume of Liquid: A known volume of the liquid is added to the graduated cylinder. If using a pycnometer, it is filled to its calibrated volume.
- Mass of Container and Liquid: The mass of the container with the liquid is measured.
- Calculation: The mass of the liquid is determined by subtraction. The density is then calculated by dividing the mass of the liquid by its volume.

Determination of Solubility

The solubility of a compound in various solvents is determined by the following procedure:

- **Sample and Solvent Addition:** A small, measured amount of the solute (e.g., 10 mg) is placed in a test tube. A small volume of the solvent (e.g., 1 mL) is added.
- **Mixing:** The mixture is agitated or stirred thoroughly to promote dissolution.
- **Observation:** The mixture is observed to determine if the solute has completely dissolved. If it has, the compound is classified as soluble. If not, it is classified as insoluble or partially soluble.
- **Heating (Optional):** If the compound is insoluble at room temperature, the mixture can be gently heated to determine solubility at elevated temperatures.

Experimental Workflow Visualization

As specific experimental workflows involving **diisobutyl sulfoxide** are not prominently documented, a generalized workflow for the synthesis of dialkyl sulfoxides is presented. This common synthetic route involves the oxidation of a corresponding dialkyl sulfide.



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Caption: Generalized workflow for the synthesis of **Diisobutyl Sulfoxide**.

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